

Operational Guide: Safe Disposal of Z-TYR(TBU)-OME

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Compound of Interest

Compound Name: Z-TYR(TBU)-OME

Cat. No.: B8710944

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Executive Summary & Operational Context

Z-TYR(TBU)-OME is a protected amino acid derivative critical for solid-phase and solution-phase peptide synthesis. While not classified as an acutely toxic P-listed substance (RCRA), its management requires strict adherence to organic chemical hygiene to prevent laboratory cross-contamination and environmental release.

The Scientist's Perspective: Disposal is not merely "throwing away"; it is the final step of the experimental lifecycle. Improper handling of protected amino acids like **Z-TYR(TBU)-OME** can lead to "ghost peaks" in future HPLC runs due to dust contamination or unexpected reactivity in commingled waste drums. This guide treats disposal as a precision workflow.

Chemical Identity & Hazard Profile

Before initiating disposal, verify the material against the physical and chemical properties below to ensure no degradation or misidentification has occurred.

Physical & Chemical Properties

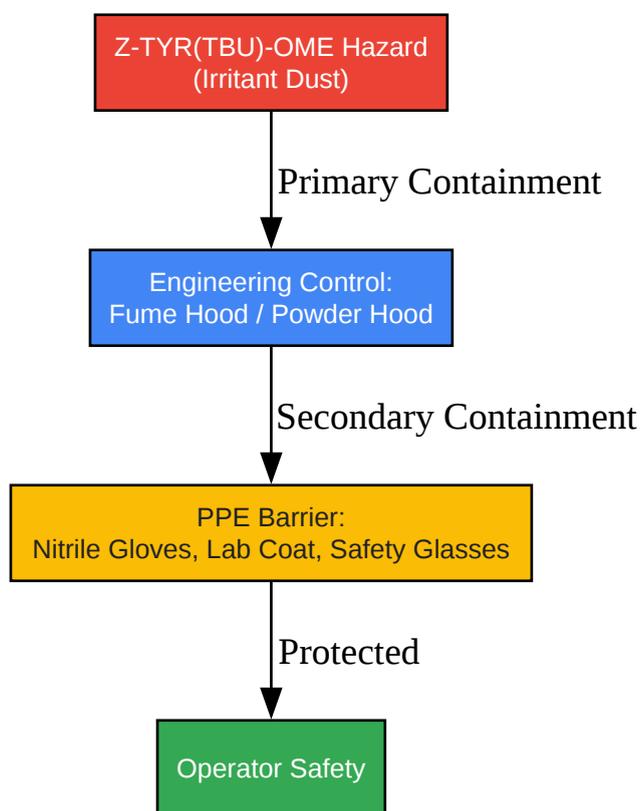
Property	Data	Operational Implication
Physical State	White to off-white powder	High dust potential; requires static control.
Melting Point	73–79 °C	Stable at room temp; avoid storing near heat sources.
Solubility	Insoluble in water; Soluble in DCM, DMF, MeOH	Do not attempt aqueous drain disposal.
Molecular Weight	385.45 g/mol	Heavy organic molecule; suitable for high-temp incineration.

Hazard Classification (GHS)[1]

- Signal Word:WARNING
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[1]

Pre-Disposal: Safety & Segregation

The "Self-Validating" Safety Barrier: Safety protocols often fail because they are reactive. We use a proactive Hierarchy of Controls.



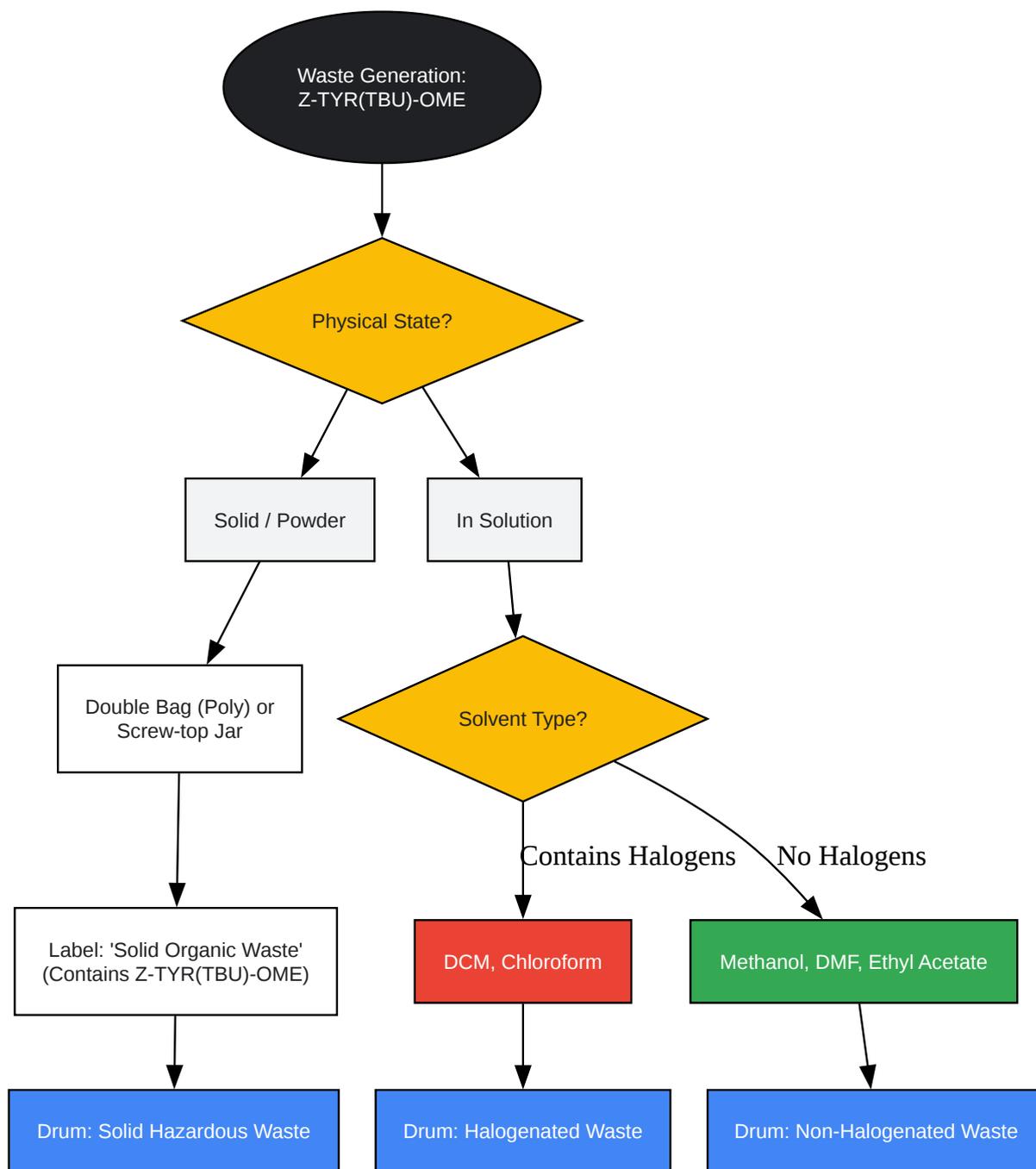
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Figure 1: Hierarchy of Safety Controls. Primary containment relies on ventilation (Fume Hood) to capture dust before it reaches the PPE layer.

Disposal Workflow: The Decision Matrix

Disposal procedures differ based on whether the **Z-TYR(TBU)-OME** is a pure solid (excess reagent) or dissolved in a reaction mixture.

Workflow Diagram



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Figure 2: Waste Stream Decision Matrix. Correct segregation prevents dangerous chemical reactions in waste drums and ensures regulatory compliance.[3]

Detailed Step-by-Step Protocols

Protocol A: Solid Waste Disposal (Excess Reagent)

Use this for expired shelf-life material or spilled powder.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a heavy-duty clear polyethylene bag. Glass is acceptable but less preferred due to breakage risk.
- Transfer:
 - Perform inside a fume hood.
 - Use a plastic spatula to transfer powder. Why? Metal spatulas can generate static sparks or scrape container walls; plastic minimizes static in organic solids.
- Labeling:
 - Apply a hazardous waste tag.
 - Mandatory Fields: "Solid Organic Waste," "Irritant," and specifically write "**Z-TYR(TBU)-OME.**"
 - Expert Tip: Never label simply as "Peptide Waste." Specificity aids emergency responders in case of fire.[1]
- Secondary Containment: Place the sealed jar/bag into the lab's satellite accumulation area (SAA) solid waste drum.

Protocol B: Liquid Waste Disposal (Reaction Mixtures)

Use this for filtrates or HPLC waste containing the compound.

- Solvent Identification: Determine the primary solvent.
 - Scenario 1 (Dichloromethane/DCM): Must go to Halogenated Waste.
 - Scenario 2 (DMF/Methanol/EtOAc): Must go to Non-Halogenated Waste.

- Compatibility Check:
 - Ensure the waste stream does not contain strong oxidizers (e.g., nitric acid) or strong bases.[4] **Z-TYR(TBU)-OME** is stable, but the protecting groups (Z, tBu, OMe) can hydrolyze in strong acid/base, potentially pressurizing the drum.
- Pouring:
 - Use a funnel with a grounding wire if pouring large quantities (>4L) of flammable solvents.
 - Close the waste container immediately after pouring.

Regulatory & Compliance (RCRA Focus)

While **Z-TYR(TBU)-OME** is not a "Listed Waste" (P or U list) under US EPA RCRA regulations, it is regulated based on characteristics when mixed with solvents.

- Ignitability (D001): If dissolved in flammable solvents (MeOH, EtOAc).
- Toxicity (D019-D043): If dissolved in Chloroform or other toxic solvents.
- Global Harmonization: In the EU, assign proper EWC (European Waste Catalogue) codes, typically 16 05 06* (laboratory chemicals consisting of or containing hazardous substances).

Critical Prohibition:

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*NEVER dispose of **Z-TYR(TBU)-OME** down the sink. It is insoluble in water and will precipitate in plumbing, causing blockages and potential aquatic toxicity fines.*

Emergency Protocols: Accidental Release Spill Management (Solid Powder)

- Isolate: Mark the area.

- Protect: Don N95 mask or respirator (dust hazard) and nitrile gloves.
- Contain: Do not dry sweep (generates dust).[2] Cover spill with wet paper towels (using water or ethanol) to dampen the powder.
- Clean: Scoop the damp paste into a waste container. Wipe area with methanol.

First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes.[2] Remove contact lenses if present.[1] Mechanism: The ester/carbamate groups are mild irritants to mucous membranes.
- Skin Contact: Wash with soap and water.[1] Do not use solvent to wash skin (increases absorption).

References

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